

Lithium acetate safety data sheet (SDS) handling precautions

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Compound of Interest

Compound Name: **Lithium acetate**

Cat. No.: **B147961**

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An In-depth Technical Guide to the Safe Handling of **Lithium Acetate**

This guide provides comprehensive safety information and handling precautions for **lithium acetate**, intended for researchers, scientists, and professionals in drug development and other laboratory settings. The information is synthesized from various Safety Data Sheets (SDSs) to ensure a thorough understanding of the material's properties and potential hazards.

Hazard Identification and Classification

Lithium acetate is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is harmful if swallowed and causes serious eye irritation. Large doses of lithium ions can lead to dizziness, prostration, and potential kidney damage, particularly if sodium intake is limited.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [1]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation.

| Hazardous to the Aquatic Environment, Acute Hazard | Category 3 | H402: Harmful to aquatic life. |

Precautionary Statements: Users should wash skin thoroughly after handling, avoid eating, drinking, or smoking when using this product, and wear appropriate eye or face protection.[1] It is also advised to avoid release into the environment.

Toxicological and Ecotoxicological Data

Quantitative data from toxicological and ecotoxicological studies are summarized below. These values are critical for risk assessment in a laboratory setting.

Table 2: Acute Toxicity Data

Type	Route	Species	Value	Reference
LDLo	Oral	Mouse	1500 mg/kg	[2]
Acute Toxicity Estimate	Oral	-	500.1 mg/kg	[1]

| LD50 | Dermal | Rat | >2,000 mg/kg |[3] |

Table 3: Ecotoxicity Data

Type	Species	Endpoint	Value	Exposure Time	Reference
LC50	Danio rerio (zebra fish)	Mortality	62.2 mg/L	96 h	

| EC50 | Daphnia magna (Water flea) | Immobilization | 19.1 mg/L | 48 h | |

Experimental Protocols

- Zebra Fish LC50 (OECD Test Guideline 203): The acute toxicity to fish was determined using a static test method according to OECD Test Guideline 203. In this protocol, zebra fish (*Danio rerio*) are exposed to various concentrations of **lithium acetate** in water for a 96-hour

period. The concentration that is lethal to 50% of the test population (LC50) is then determined.

- Daphnia EC50 (OECD Test Guideline 202): The acute immobilization test for daphnia was conducted following OECD Test Guideline 202. Daphnia magna are exposed to the substance for 48 hours. The concentration that causes immobilization (the inability to swim) in 50% of the daphnia population (EC50) is recorded.

Physical and Chemical Properties

Understanding the physical and chemical properties of **lithium acetate** is essential for safe storage and handling.

Table 4: Physical and Chemical Data

Property	Value
Appearance	White crystalline powder/solid.[2][4]
Odor	Odorless to slight acetic acid/vinegar-like odor. [2][4]
pH	7.0 - 9.0 (in a 40 g/L aqueous solution).[3][4]
Melting Point	280 - 285 °C (536 - 545 °F).[4]
Solubility in Water	408 g/L at 20°C.[4]
Density	1.25 - 1.3 g/cm ³ at 20°C.[3][5]

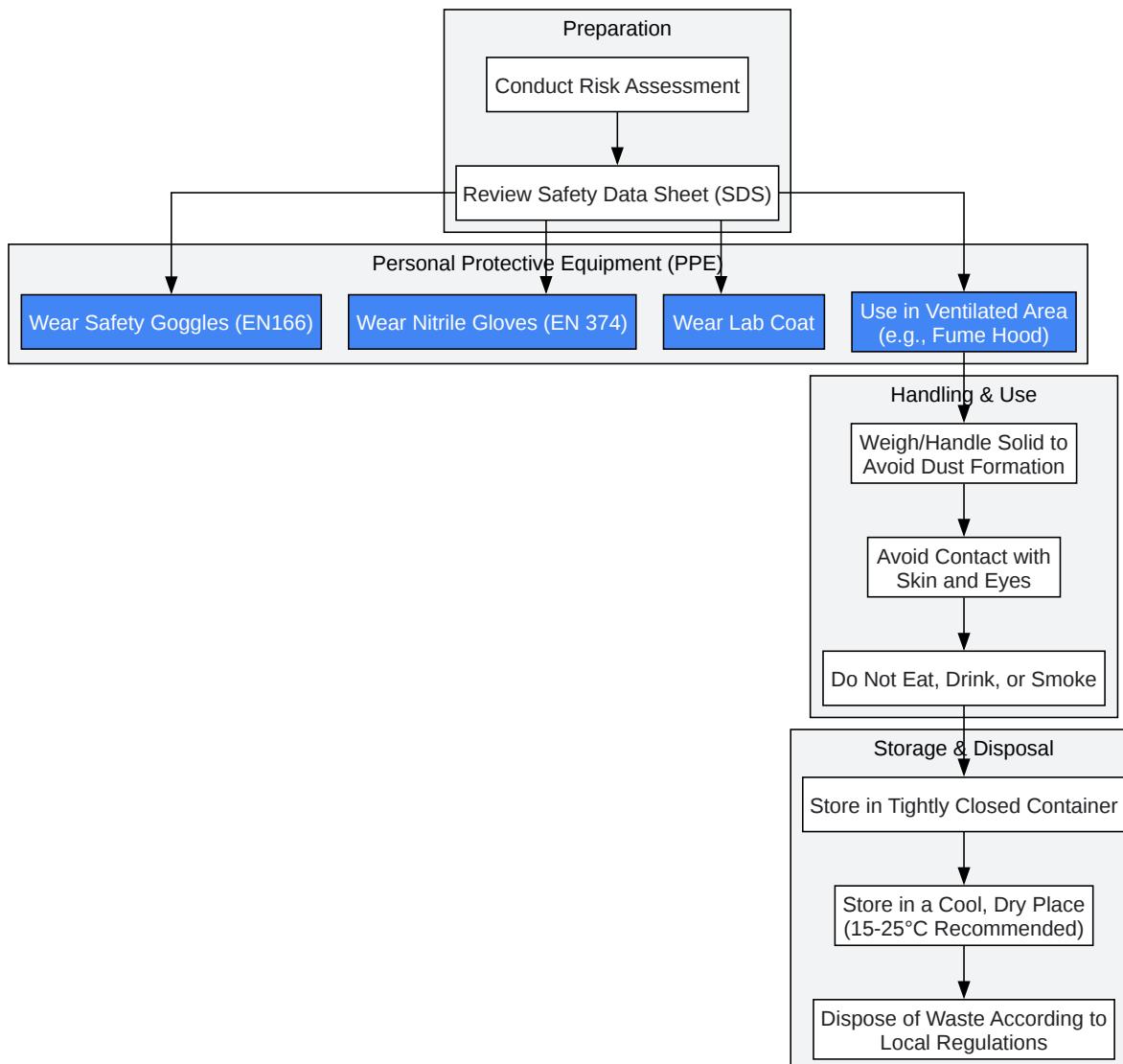
| Stability | Stable under normal ambient conditions.[1][4] |

Handling, Storage, and Personal Protection

Proper procedures must be followed to minimize exposure and ensure safety.

Safe Handling Workflow

The following diagram outlines the standard workflow for handling **lithium acetate** in a laboratory environment.

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Caption: Standard workflow for handling **lithium acetate**.

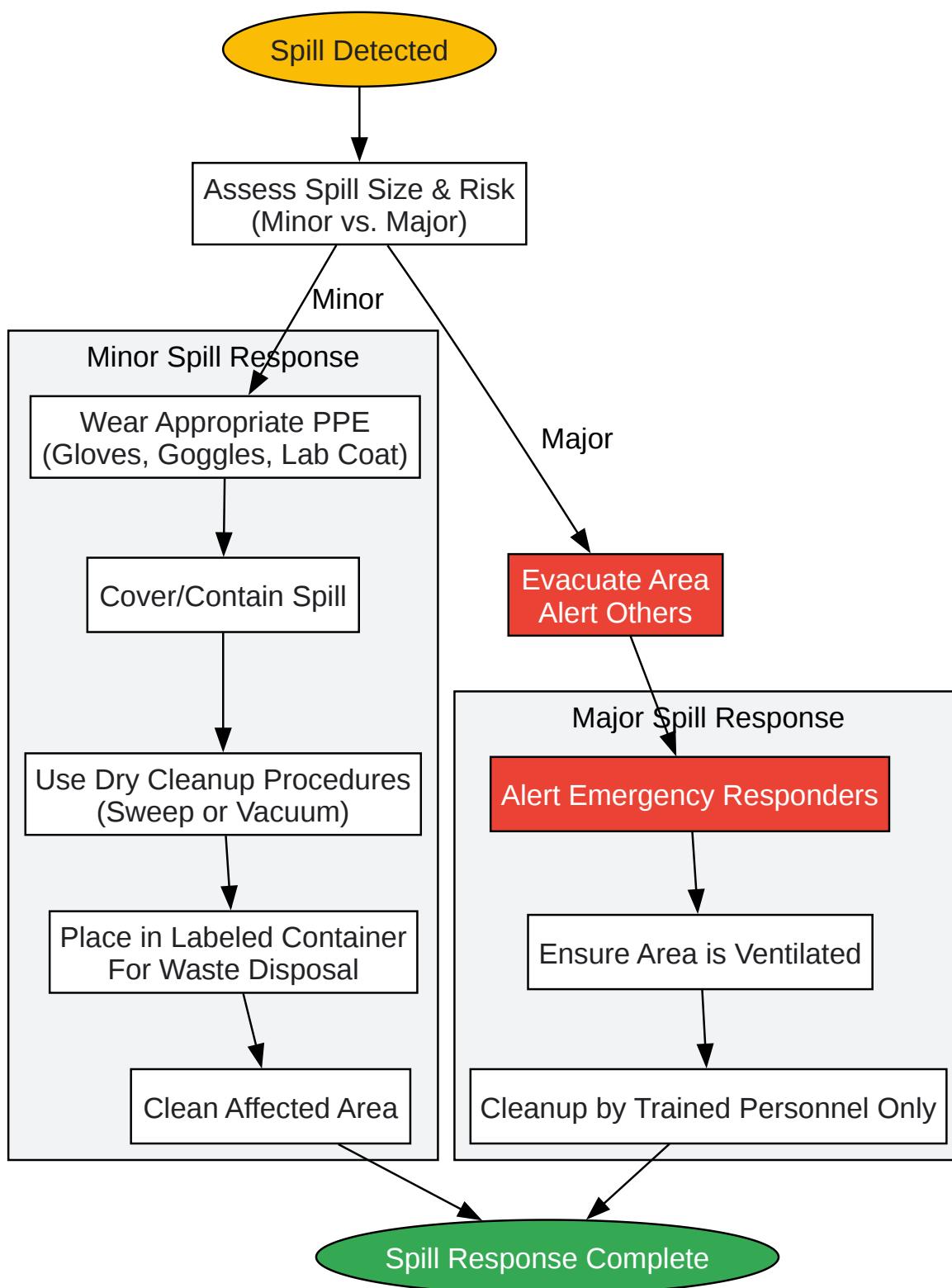
- Engineering Controls: Ensure adequate ventilation, especially in confined areas. Eyewash stations and safety showers should be located close to the workstation.[4][6]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles conforming to EN166 or NIOSH standards.[4][7]
 - Skin Protection: Handle with gloves (Nitrile rubber is suitable) inspected prior to use.[3][7]
Wear a lab coat or other protective clothing to prevent skin exposure.[2][4]
 - Respiratory Protection: Not typically required under normal conditions with adequate ventilation. If dust is generated, use a NIOSH-approved dust mask.[3][7]
- Storage: Store in a dry, cool, and well-ventilated place in a tightly closed container.[4][8]
Avoid reaction with strong oxidizing agents.[2]

Emergency Procedures

In the event of an emergency, follow these procedures promptly.

Emergency Spill Response Workflow

The following diagram illustrates the logical steps for responding to a **lithium acetate** spill.

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Caption: Logical workflow for a **lithium acetate** spill response.

- First-Aid Measures:

- Ingestion: If swallowed, rinse mouth with water.[\[7\]](#) Call a poison center or doctor if you feel unwell. Do not induce vomiting.[\[9\]](#)
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water or shower.
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.[\[7\]](#)

- Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[6\]](#)[\[7\]](#)
- Hazards: Combustion may produce carbon oxides and lithium oxides.[\[1\]](#)[\[7\]](#) Dust clouds may form an explosive mixture with air.[\[2\]](#)

- Accidental Release Measures:

- Personal Precautions: Avoid dust formation and inhalation.[\[1\]](#)[\[7\]](#) Evacuate the danger area and ensure adequate ventilation.
- Environmental Precautions: Do not let the product enter drains.[\[1\]](#)
- Containment: For spills, sweep up and shovel the material.[\[7\]](#) Keep in suitable, closed containers for disposal.[\[7\]](#) Avoid generating dust.[\[2\]](#)

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